

An In-depth Technical Guide to Dipropyl Succinate (CAS 925-15-5)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Dipropyl succinate
CAS No.:	925-15-5
Cat. No.:	B167177

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dipropyl succinate (CAS 925-15-5), also known as dipropyl butanedioate, is the diester of succinic acid and n-propanol. It is a clear, colorless liquid with a fruity odor. While its primary industrial applications are as a solvent, plasticizer, and an additive in lubricating oils, the succinate moiety is of significant interest in pharmaceutical and biological research.^[1] Succinic acid and its derivatives are key intermediates in cellular metabolism and have emerged as important signaling molecules.^{[2][3]} This guide provides a comprehensive technical overview of **dipropyl succinate**, including its physicochemical properties, synthesis, analytical methods, and its potential relevance in the context of drug development and biological research.

Physicochemical and Spectroscopic Data

The fundamental properties of **dipropyl succinate** are summarized below. This data is critical for its application in experimental settings, including solubility testing, formulation, and analytical method development.

Property	Value	Reference(s)
Identifiers		
CAS Number	925-15-5	[4]
IUPAC Name	dipropyl butanedioate	[5]
Molecular Formula	C10H18O4	[4]
Molecular Weight	202.25 g/mol	[4]
SMILES	<chem>CCCOC(=O)CCC(=O)OCCC</chem>	[4]
InChIKey	SZHZCPHKDJWHNG-UHFFFAOYSA-N	[6]
Physical Properties		
Appearance	Clear, colorless liquid	[1][7]
Melting Point	-5.9 °C	[1]
Boiling Point	245 - 250.8 °C	[1][4]
Flash Point	250-252 °C	[8]
Density	~1.0 g/cm ³	[8]
Vapor Pressure	0.096 mm Hg	[1]
Refractive Index	1.4240-1.4280 @ 20°C	[7]
Solubility & Partitioning		
Water Solubility	609 mg/L (low)	[1]
LogP (Octanol-Water)	2.16 - 2.2	[1][4]
Spectroscopic Data		
¹ H NMR	Available	[9]
¹³ C NMR	Available	[6]
IR Spectra	Available	[6]
Mass Spectra (GC-MS)	Available	[6]

Synthesis and Analytical Protocols

Experimental Protocol: Synthesis via Fischer Esterification

Dipropyl succinate is readily synthesized by the direct, acid-catalyzed esterification of succinic acid with n-propanol.^[1] This method, known as Fischer esterification, is a reversible reaction where water is removed to drive the equilibrium towards the product.^[10]

Materials:

- Succinic acid (1.0 equivalent)
- n-Propanol (10 equivalents, serves as reactant and solvent)
- Concentrated Sulfuric Acid (H_2SO_4) (0.2 - 0.3 equivalents, catalyst)^[11]
- Saturated sodium bicarbonate solution (NaHCO_3)
- Saturated sodium chloride solution (Brine)
- Anhydrous magnesium sulfate (MgSO_4)
- Diethyl ether (for extraction)

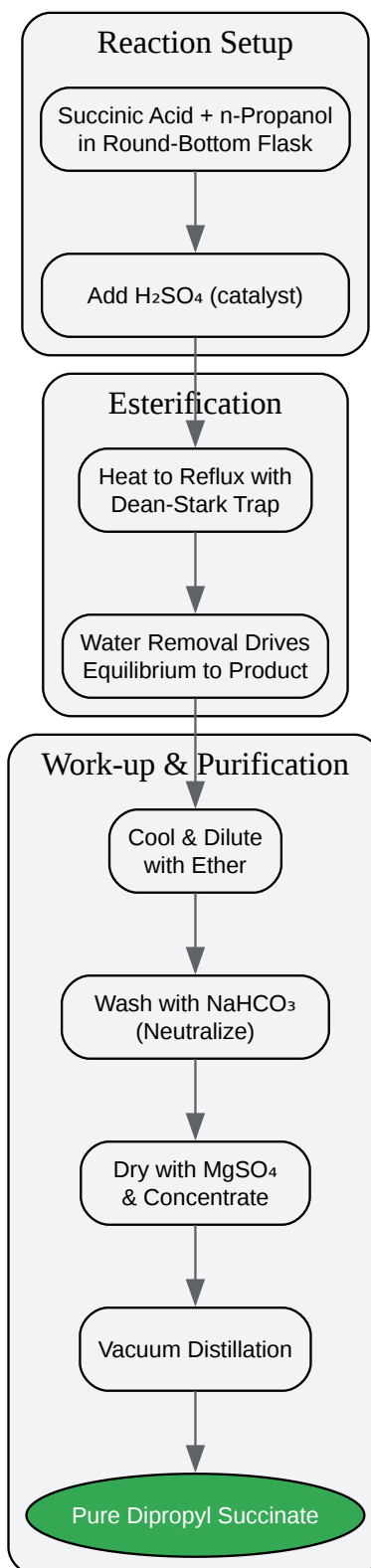
Equipment:

- Round-bottom flask
- Dean-Stark apparatus or Soxhlet extractor with drying agent
- Reflux condenser
- Heating mantle with magnetic stirring
- Separatory funnel
- Rotary evaporator

- Vacuum distillation apparatus

Procedure:

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stir bar and a Dean-Stark apparatus fitted with a reflux condenser, add succinic acid (1.0 eq) and an excess of n-propanol (10 eq).
- **Catalysis:** While stirring, slowly add concentrated sulfuric acid (0.2-0.3 eq) to the mixture.
- **Reflux:** Heat the mixture to reflux. The n-propanol/water azeotrope will begin to collect in the Dean-Stark trap, effectively removing water from the reaction and driving the formation of the diester.
- **Monitoring:** Continue the reflux for several hours until no more water is collected or until analysis by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) indicates the complete consumption of succinic acid.
- **Work-up:** Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and dilute with diethyl ether.
- **Neutralization:** Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** The crude **dipropyl succinate** can be purified by vacuum distillation to yield the final product as a clear, colorless liquid.



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Caption: Fischer Esterification Workflow for **Dipropyl Succinate**.

Experimental Protocol: Analytical Characterization

Purity and identity of the synthesized **dipropyl succinate** are typically confirmed using Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

3.2.1 Gas Chromatography-Mass Spectrometry (GC-MS)

- Objective: To assess purity and confirm molecular weight.
- Sample Preparation: Dilute a small amount of the purified product in a suitable volatile solvent (e.g., dichloromethane or ethyl acetate).
- Instrumentation: A standard GC-MS system with a non-polar or medium-polarity capillary column (e.g., DB-5ms).
- GC Conditions (Typical):
 - Injector Temperature: 250 °C
 - Oven Program: Start at 50 °C, hold for 2 minutes, then ramp at 10-15 °C/min to 280-300 °C.
 - Carrier Gas: Helium.
- MS Conditions (Typical):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 400.
- Expected Results: A major peak at a specific retention time corresponding to **dipropyl succinate**. The mass spectrum should show the molecular ion (or fragments corresponding to loss of alkoxy groups) and a fragmentation pattern consistent with the structure. The purity can be estimated by the relative peak area.[6]

3.2.2 NMR Spectroscopy (¹H and ¹³C)

- Objective: To confirm the chemical structure.
- Sample Preparation: Dissolve 5-10 mg of the sample in approximately 0.6 mL of deuterated chloroform (CDCl_3).
- Instrumentation: A 400 or 500 MHz NMR spectrometer.
- Expected ^1H NMR Signals (CDCl_3):
 - A triplet corresponding to the terminal methyl protons ($-\text{CH}_3$) of the propyl groups.
 - A multiplet (sextet) for the methylene protons adjacent to the methyl group ($-\text{CH}_2-\text{CH}_3$).
 - A triplet for the methylene protons attached to the ester oxygen ($\text{O}-\text{CH}_2-$).
 - A singlet for the two equivalent methylene protons of the succinate backbone ($-\text{CH}_2-\text{CH}_2-$).
[\[9\]](#)
- Expected ^{13}C NMR Signals (CDCl_3):
 - Signals for the three distinct carbons of the n-propyl group.
 - A signal for the methylene carbons of the succinate backbone.
 - A signal for the carbonyl carbon of the ester group.[\[6\]](#)

Applications and Relevance in Drug Development

While **dipropyl succinate** itself is not a common pharmaceutical ingredient, the broader class of succinate esters and succinic acid holds significant relevance in drug development.

Understanding **dipropyl succinate** provides a model for the behavior of this chemical class.

- Excipients and Solvents: Aliphatic diesters can be used as non-volatile solvents or plasticizers in formulations.[\[4\]](#) Succinic acid esters, due to their low volatility and good solvency properties, have potential as carriers or formulation aids for poorly soluble drugs, potentially enhancing bioavailability.[\[4\]](#)[\[12\]](#)

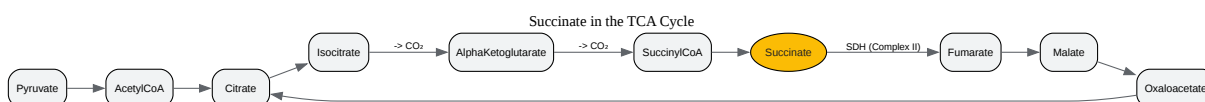
- **Prodrug Strategies:** The succinate moiety is frequently used to create prodrugs of active pharmaceutical ingredients (APIs).[2] Esterification of an API with succinic acid can improve solubility, modify pharmacokinetic profiles, or mask taste. For example, several commercial drugs are succinate salts or esters, such as metoprolol succinate and sumatriptan succinate. [2] While **dipropyl succinate** is a diester, the chemistry of its formation and hydrolysis is fundamental to these prodrug approaches.
- **Metabolic Imaging and Research:** Isotopically labeled succinate esters, such as [1,4-¹³C]-diethylsuccinate, have been explored as hyperpolarized MRI probes for in vivo metabolic imaging of the tricarboxylic acid (TCA) cycle.[13] These esters are more adept at crossing cellular membranes than succinate itself. In vivo, endogenous esterases are expected to hydrolyze the ester, releasing labeled succinate for uptake into metabolic pathways.[13] This highlights a key research application for succinate esters.

Biological Significance of the Succinate Moiety

The biological activity relevant to **dipropyl succinate** is primarily derived from its hydrolysis product, succinate. In an aqueous biological environment, esterases would likely convert **dipropyl succinate** into succinic acid and propanol. Succinate is a critical biomolecule with dual roles in metabolism and cellular signaling.

Role in the Tricarboxylic Acid (TCA) Cycle

Succinate is a key intermediate in the TCA cycle, a central hub of cellular metabolism. It is formed from succinyl-CoA and is subsequently oxidized to fumarate by the enzyme succinate dehydrogenase (SDH), which is also Complex II of the mitochondrial electron transport chain. [3] This reaction is a critical step in cellular respiration and ATP production.

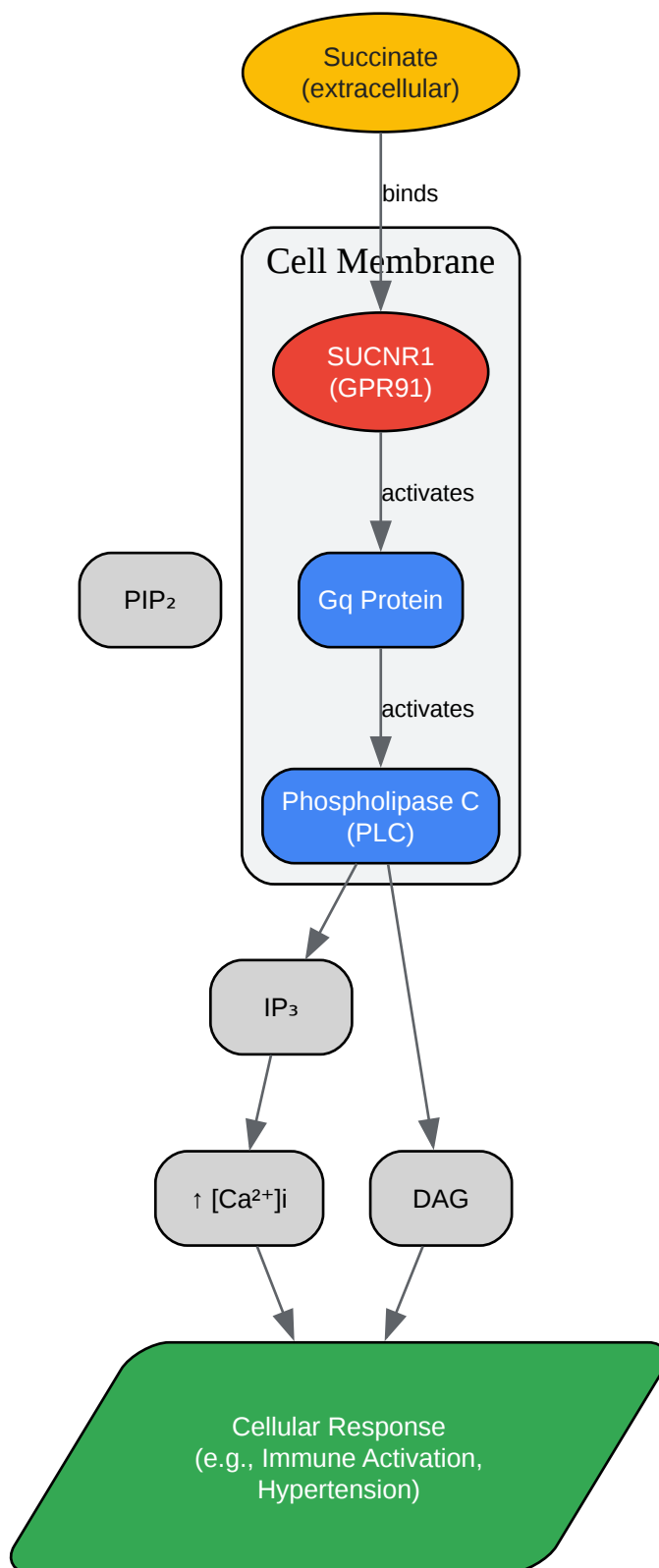


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Caption: The central role of Succinate in the TCA Cycle.

Succinate as a Signaling Molecule

Beyond its metabolic role, succinate can act as an extracellular signaling molecule by activating a specific G-protein coupled receptor, SUCNR1 (also known as GPR91).[3] Accumulation and release of succinate under pathological conditions like ischemia and inflammation can trigger SUCNR1 signaling, which is implicated in processes such as blood pressure regulation, immune cell activation, and retinal angiogenesis.[3][14] The activation of SUCNR1 by succinate typically leads to the activation of phospholipase C (PLC), resulting in an increase in intracellular calcium and the activation of downstream signaling cascades.



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Caption: Simplified Succinate (SUCNR1) Signaling Pathway.

Safety and Toxicology

The toxicological properties of **dipropyl succinate** have not been fully investigated.[9] Standard laboratory precautions, including the use of personal protective equipment (gloves, safety glasses), should be observed when handling this compound. It should be handled in a well-ventilated area. Based on available safety data sheets, it is considered immiscible with water and may persist in the environment.[9]

Conclusion

Dipropyl succinate (CAS 925-15-5) is a well-characterized aliphatic diester with straightforward synthesis and analytical protocols. While its direct application in drug development is limited, its structural relationship to succinic acid makes it a valuable compound for study. For researchers, scientists, and drug development professionals, the significance of **dipropyl succinate** lies in its potential use as a formulation excipient, as a model compound for understanding succinate ester chemistry relevant to prodrugs, and as a precursor to the metabolically and regulatorily vital molecule, succinate. Further investigation into the biological effects of aliphatic diesters could reveal novel applications in drug delivery and biomedical research.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Dipropyl Succinate (CAS 925-15-5)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b167177/docs#an-in-depth-technical-guide-to-dipropyl-succinate-cas-925-15-5\]](https://www.benchchem.com/product/b167177/docs#an-in-depth-technical-guide-to-dipropyl-succinate-cas-925-15-5)

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